

Monolinolein: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Monolinolein*

Cat. No.: *B134703*

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An In-depth Examination of the Physicochemical Properties, Synthesis, and Biological Activities of a Promising Bioactive Lipid

This technical guide provides a comprehensive overview of **monolinolein**, a monoglyceride with significant potential in drug development and various research applications. This document, tailored for researchers, scientists, and professionals in the pharmaceutical industry, delves into the core characteristics of **monolinolein**, including its CAS numbers and molecular weight, and offers detailed insights into its synthesis, and its antiviral and antibacterial properties.

Core Physicochemical Data

Monolinolein is a monoacylglycerol consisting of a glycerol backbone esterified with one molecule of linoleic acid. Depending on the position of the linoleoyl group, it can exist as 1-**monolinolein** or 2-**monolinolein**. The compound is also sometimes referred to more generally, leading to some ambiguity in CAS number assignment. For clarity, the distinct identifiers are presented below.

Property	1-Monolinolein	Monolinolein (general monoester)
CAS Number	2277-28-3[1]	26545-74-4[2]
Molecular Formula	C ₂₁ H ₃₈ O ₄	C ₂₁ H ₃₈ O ₄
Molecular Weight	354.52 g/mol [3][4][5][6]	354.52 g/mol [2]
Synonyms	1-Glyceryl linoleate, 1-Linoleoyl-rac-glycerol[3]	Glyceryl monolinoleate, Linoleic acid monoglyceride[2]

Synthesis of Monolinolein

The synthesis of monoglycerides like **monolinolein** can be achieved through several routes, including enzymatic and chemical methods. A common and efficient laboratory-scale synthesis involves a two-step process utilizing a protected glycerol derivative to ensure regioselectivity, followed by deprotection. While a specific detailed protocol for 1-**monolinolein** is not readily available in the provided search results, a well-documented method for the synthesis of the structurally similar 1-monoolein can be adapted. This process involves the transesterification of a fatty acid ethyl ester with 1,2-acetonide glycerol, followed by the acidic removal of the acetonide protecting group.

Experimental Protocol: Synthesis of 1-Monoolein (Adaptable for 1-Monolinolein)

This protocol is based on the synthesis of 1-monoolein and can be adapted for 1-**monolinolein** by substituting ethyl oleate with ethyl linoleate.

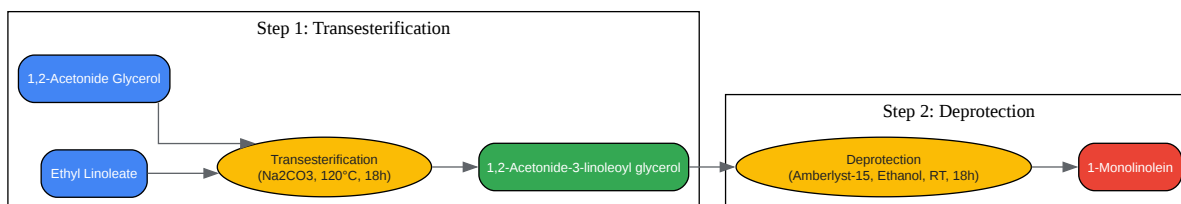
Step 1: Transesterification

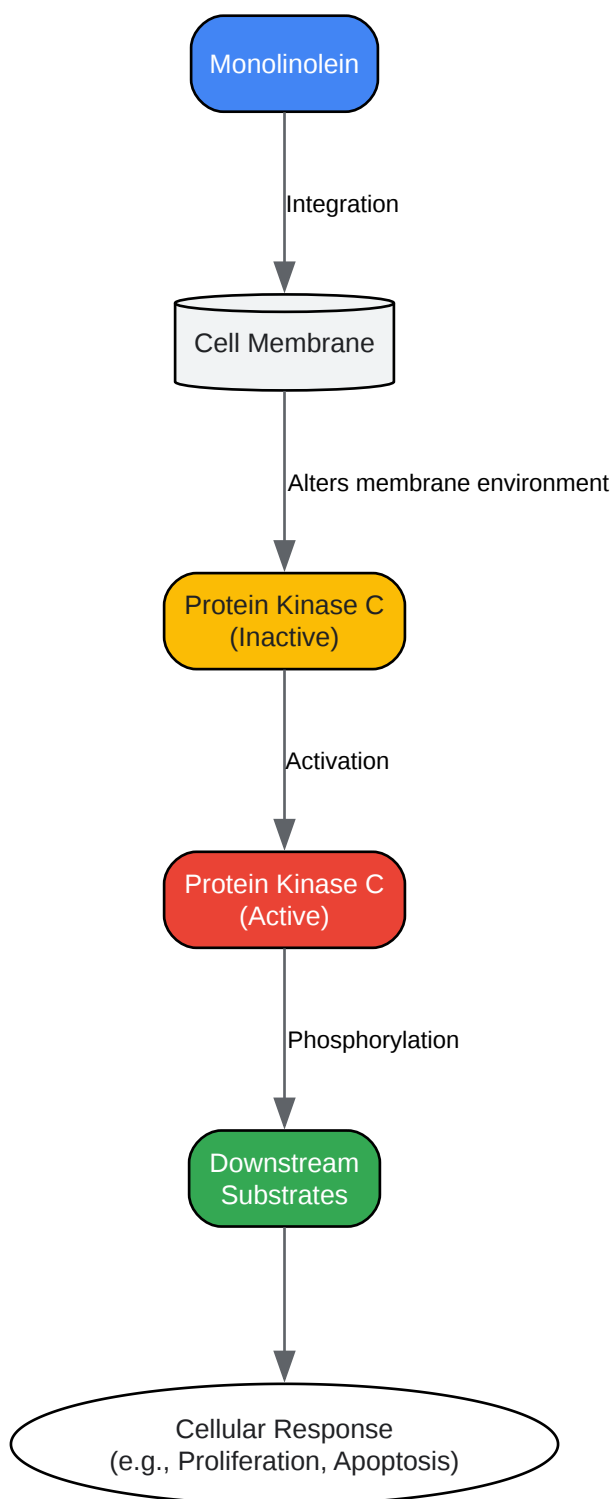
- Combine ethyl oleate (or ethyl linoleate) and 1,2-acetonide glycerol in a 1:6 molar ratio in a reaction vessel.
- Add sodium carbonate (Na₂CO₃) as a catalyst.
- Heat the mixture at 120°C for 18 hours with continuous stirring.

- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the mixture and remove the catalyst by filtration.
- The resulting product is 1,2-acetonide-3-oleoyl glycerol (or 1,2-acetonide-3-linoleoyl glycerol), which can be purified by column chromatography.

Step 2: Deprotection

- Dissolve the intermediate product from Step 1 in ethanol.
- Add Amberlyst-15 resin as an acidic catalyst.
- Stir the mixture at room temperature for 18 hours.
- Monitor the deprotection by TLC.
- Once the reaction is complete, filter off the Amberlyst-15 resin.
- The filtrate contains 1-monoolein (or 1-**monolinolein**), which can be further purified by recrystallization.





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